

# Synthesis pathways for 5-Ethyl-5-methyldecane

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## Compound of Interest

Compound Name: **5-Ethyl-5-methyldecane**

Cat. No.: **B092373**

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An In-Depth Technical Guide to the Synthesis of **5-Ethyl-5-methyldecane**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of a proposed synthetic pathway for the tertiary alkane, **5-Ethyl-5-methyldecane**. The synthesis is conceptualized as a two-step process commencing with a Grignard reaction to construct the carbon skeleton, followed by a deoxygenation step to yield the final alkane. This document outlines two viable routes for the initial Grignard reaction, provides detailed, adaptable experimental protocols for each synthetic step, and presents expected quantitative data in a clear, tabular format. All logical workflows and reaction pathways are visualized using Graphviz diagrams to facilitate understanding.

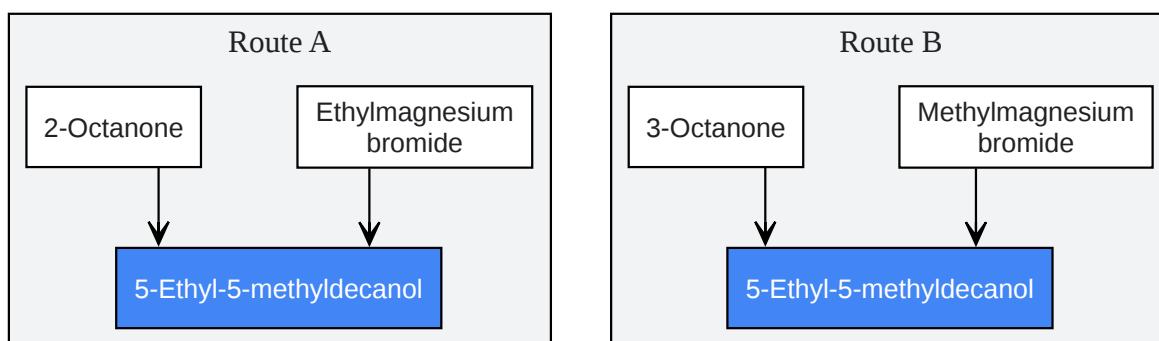
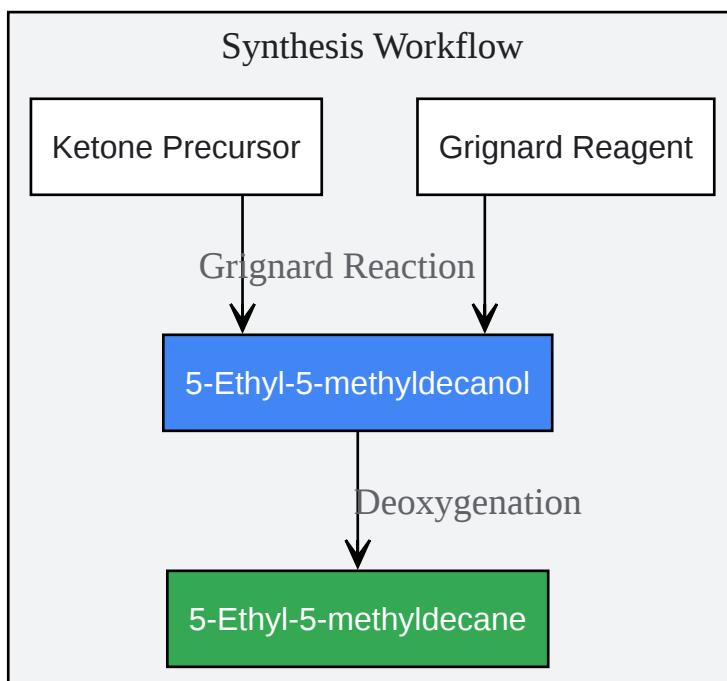
## Introduction

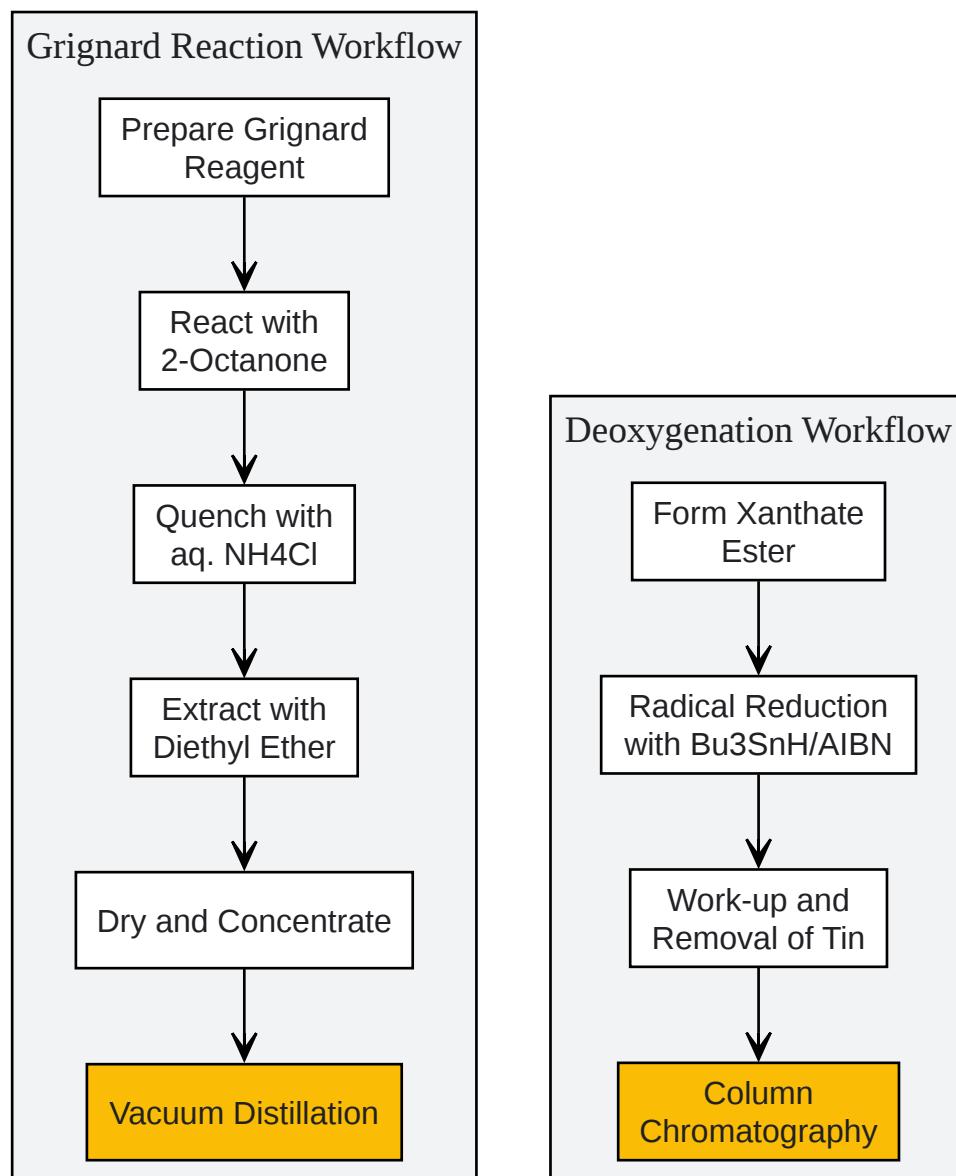
**5-Ethyl-5-methyldecane** is a branched, long-chain alkane. The synthesis of such unsymmetrical tertiary alkanes presents a challenge for traditional methods like the Wurtz reaction, which is more suited for symmetrical alkanes and often results in a mixture of products when applied to unsymmetrical targets. A more controlled and efficient approach involves the formation of a tertiary alcohol with the desired carbon skeleton, followed by the removal of the hydroxyl group. This guide details a robust two-step strategy employing a Grignard reaction followed by a Barton-McCombie deoxygenation to afford **5-Ethyl-5-methyldecane**.

## Proposed Synthesis Pathways

The overall strategy for the synthesis of **5-Ethyl-5-methyldecane** involves two key transformations:

- Formation of a Tertiary Alcohol: A Grignard reaction is employed to create the C13 carbon backbone and the tertiary alcohol functional group. Two plausible retrosynthetic disconnections of the target intermediate, 5-ethyl-5-methyldecanol, are considered.
- Deoxygenation: The tertiary alcohol is then reduced to the corresponding alkane.





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